

Essential Safety and Operational Guide for Handling Arc 239 Dihydrochloride

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Compound of Interest

Compound Name: Arc 239 dihydrochloride

Cat. No.: B1663679

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This guide provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **Arc 239 dihydrochloride**. Designed for researchers, scientists, and drug development professionals, this document outlines the essential information required for the safe and effective use of this compound in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and environmental protection.

Hazard Identification and Classification

Arc 239 dihydrochloride is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute Oral Toxicity (Category 4), H302: Harmful if swallowed.^{[1][2]}
- Hazardous to the aquatic environment, acute hazard (Category 1), H400: Very toxic to aquatic life.^{[1][2]}
- Hazardous to the aquatic environment, long-term hazard (Category 1), H410: Very toxic to aquatic life with long lasting effects.^{[1][2]}

The signal word for this substance is Warning.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Arc 239 dihydrochloride**:

Data Point	Value	Source
GHS Classification	Acute toxicity, oral (Category 4)Hazardous to the aquatic environment, acute hazard (Category 1)Hazardous to the aquatic environment, long-term hazard (Category 1)	[1][2]
Molecular Weight	480.43 g/mol	[1][3][4]
Occupational Exposure Limits	No data available	[1]
Solubility in Water	>5 mg/mL	
Storage Temperature	2-8°C	

Operational and Disposal Plans

Strict adherence to the following protocols is mandatory for the safe handling and disposal of **Arc 239 dihydrochloride**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following equipment must be worn at all times when handling **Arc 239 dihydrochloride**:[\[1\]](#)

- Eye Protection: Safety goggles with side-shields are required.[\[1\]](#)
- Hand Protection: Wear appropriate protective gloves (e.g., nitrile gloves).[\[1\]](#)[\[5\]](#)
- Skin and Body Protection: An impervious lab coat or clothing is necessary to prevent skin contact.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used, especially when handling the substance in powdered form or when generating aerosols.[\[1\]](#)

Handling Protocols

- Work in a well-ventilated area. A fume hood is recommended for handling powders.[\[1\]](#)[\[5\]](#)

- A safety shower and eye wash station must be readily accessible.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)
- Avoid breathing dust, vapors, or mist.[\[1\]](#)
- Prevent the release of the substance into the environment.[\[1\]](#)

Storage Protocols

- Store in a tightly sealed container in a cool, dry place.[\[1\]](#) The recommended storage temperature is 2-8°C.
- The chemical is stable under recommended storage conditions.[\[1\]](#)
- Avoid incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Immediately evacuate personnel from the spill area and ensure adequate ventilation.[\[2\]](#)
- Personal Protective Equipment (PPE): Use full personal protective equipment, including respiratory protection.[\[2\]](#)
- Containment: Prevent the spill from spreading and keep the product away from drains and water courses.[\[2\]](#)
- Cleanup:
 - For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#)[\[2\]](#)
 - For solid spills, carefully sweep or scoop up the material, avoiding dust generation.[\[1\]](#)

- Disposal of Cleanup Materials: Collect all cleanup materials in a designated, labeled hazardous waste container.[\[2\]](#)

Disposal Plan

Due to its high toxicity to aquatic life, prevent release into the environment.[\[1\]](#)

- Waste Collection: Collect all waste containing **Arc 239 dihydrochloride** (unused product, contaminated labware, spill cleanup materials) in a designated, labeled hazardous waste container.[\[2\]](#)
- Professional Disposal: Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)[\[2\]](#)
- Regulatory Compliance: Dispose of contents/container in accordance with all local, state, and federal regulations.[\[2\]](#)

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **Arc 239 dihydrochloride** powder
- Sterile, high-purity water or DMSO
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

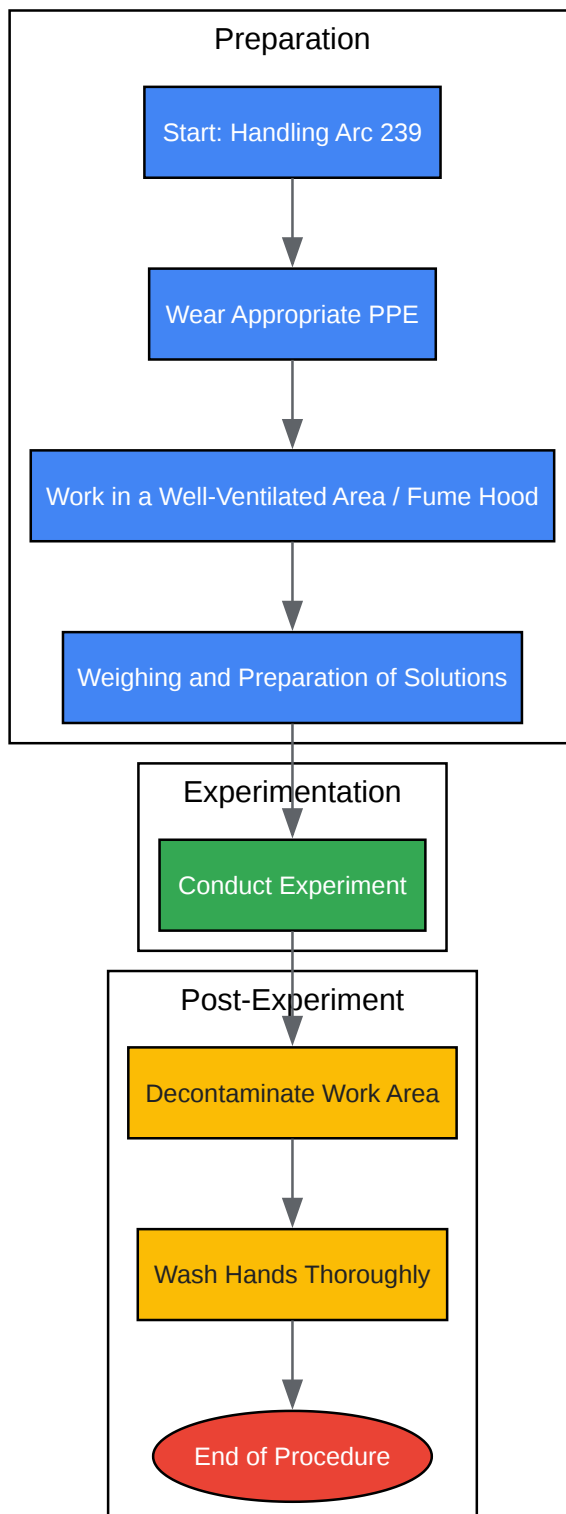
Protocol:

- Allow the **Arc 239 dihydrochloride** vial to equilibrate to room temperature before opening.
[\[4\]](#)

- To prepare a 10 mM stock solution, add the appropriate volume of solvent. For example, to a vial containing 1 mg of **Arc 239 dihydrochloride** (MW: 480.43), add 208.15 μ L of solvent.[\[4\]](#)
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution in aqueous solutions.[\[4\]](#)
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.[\[4\]](#)
- Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.[\[4\]](#)
- Store the aliquots at -20°C or -80°C. Stock solutions are typically stable for up to 6 months.[\[4\]](#)

Visualizations

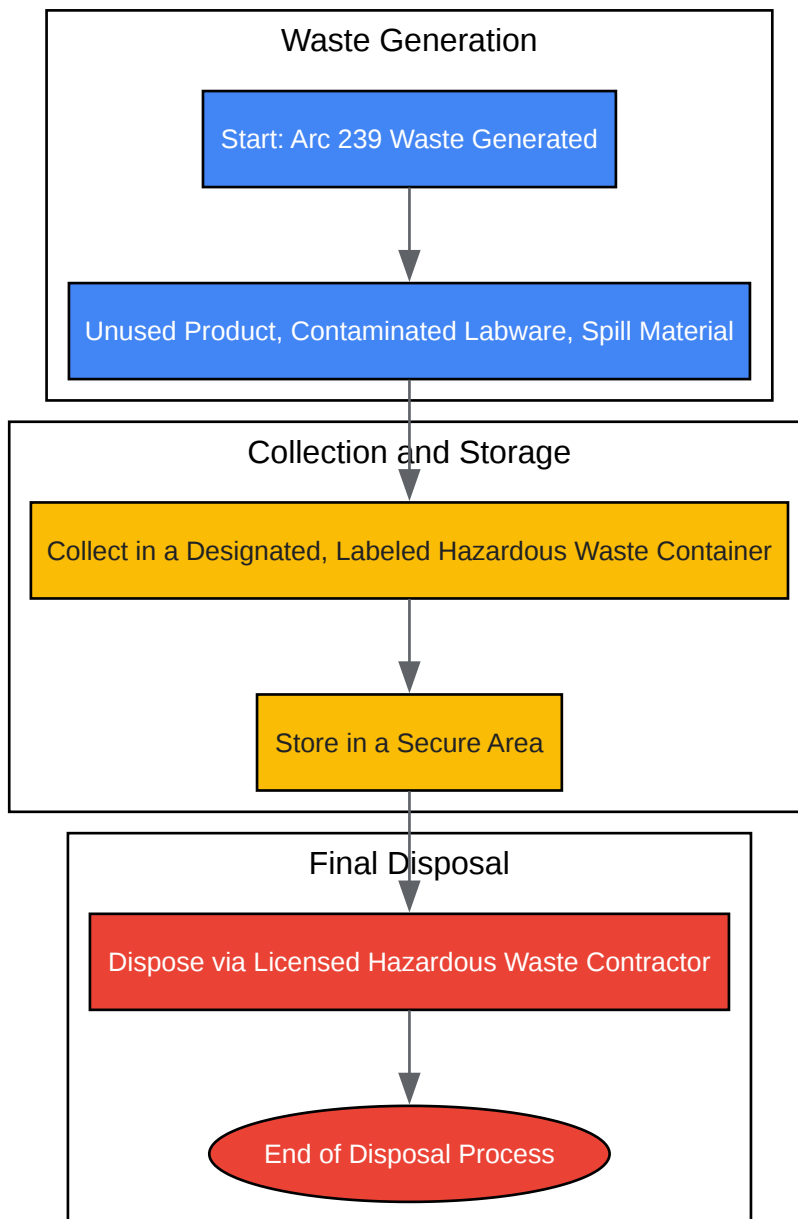
Safe Handling Workflow for Arc 239 Dihydrochloride



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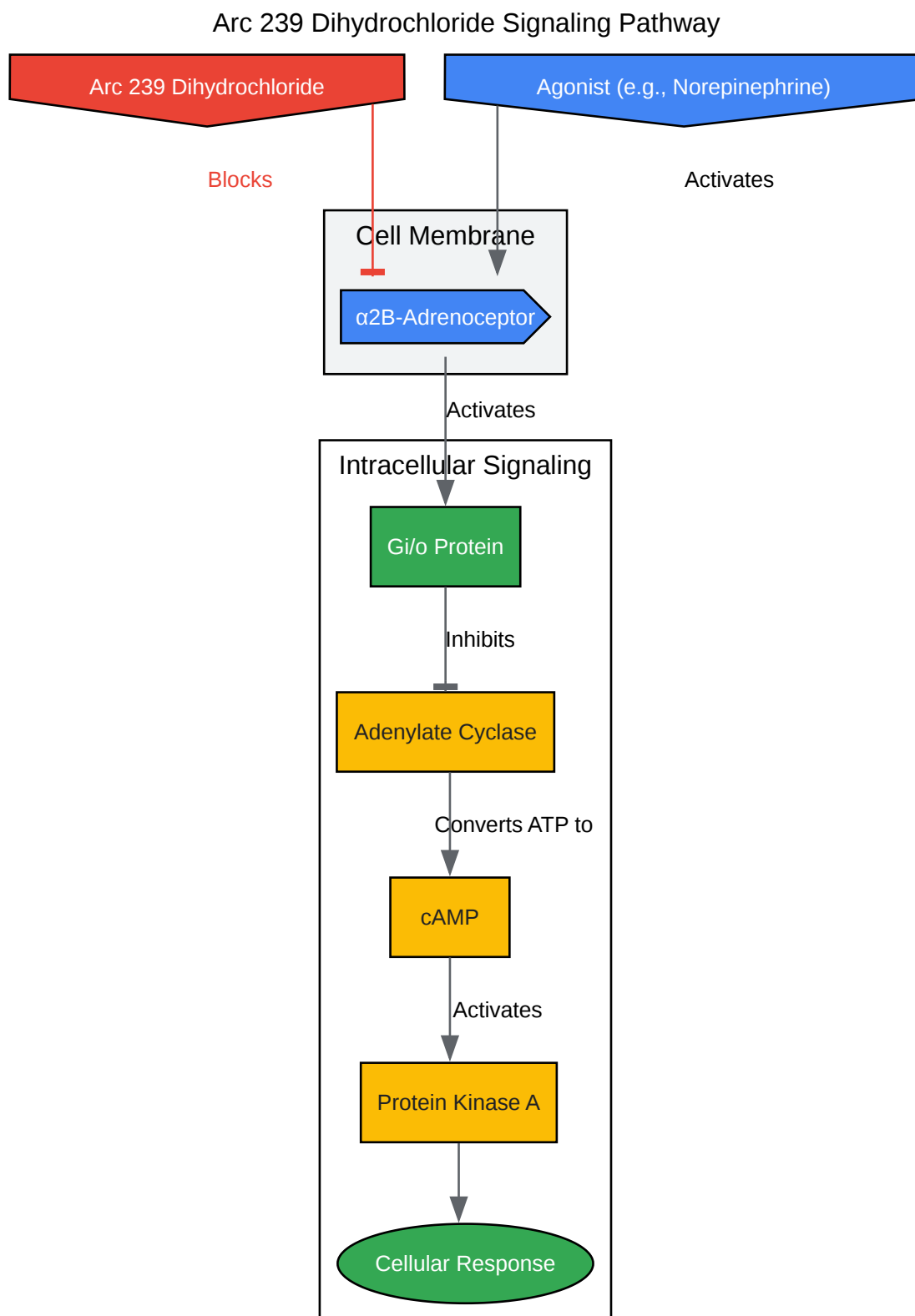
Caption: Recommended workflow for the safe handling of **Arc 239 dihydrochloride**.

Disposal Workflow for Arc 239 Dihydrochloride



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Caption: Step-by-step process for the proper disposal of **Arc 239 dihydrochloride** waste.



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Caption: Inhibitory effect of Arc 239 on the α2B-adrenoceptor signaling pathway.

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